

Essential Safety and Operational Guide for Handling AUTAC4

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Compound of Interest

Compound Name: Autac4

Cat. No.: B8146247

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **AUTAC4**, a mitochondria-targeting autophagy-targeting chimera (AUTAC). The following guidance is designed to ensure the safety of laboratory personnel and to provide a clear framework for the use of this compound in a research setting.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **AUTAC4** is not publicly available, the following personal protective equipment is recommended based on standard laboratory practices for handling chemical compounds of this nature. A thorough risk assessment should be conducted for any specific experimental protocol.

Protection Type	Equipment Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact with the compound. Gloves should be inspected before use and changed regularly, especially if contaminated.
Eye & Face Protection	Safety glasses with side shields (ANSI Z87.1 compliant) or chemical splash goggles	Protects eyes from potential splashes of AUTAC4 solutions.
Skin & Body Protection	A fully buttoned laboratory coat	Protects skin and personal clothing from accidental spills.
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated laboratory or chemical fume hood.	If there is a risk of generating aerosols or handling large quantities, a NIOSH-approved respirator may be necessary based on a formal risk assessment.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Reconstitution:

- Ventilation: All handling of solid **AUTAC4** and preparation of stock solutions should be performed in a certified chemical fume hood or other suitable ventilated enclosure.
- Reconstitution: **AUTAC4** is soluble in DMSO up to 20 mM.^[1] To prepare a stock solution, use the appropriate volume of DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, dissolve the compound in the calculated volume of DMSO.
- In Vivo Formulations: For in vivo studies, specific formulation protocols are available. One example involves a three-step process:
 - Dissolve **AUTAC4** in DMSO to create a stock solution (e.g., 42.5 mg/mL).
 - Add PEG300 and mix thoroughly.

- Add Tween-80 and mix, followed by the addition of saline to reach the final volume.[2]

2. Storage and Stability:

- Solid Form: Store the solid compound at -20°C.[1]
- Stock Solutions: Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month. It is recommended to protect solutions from light.

3. Experimental Use:

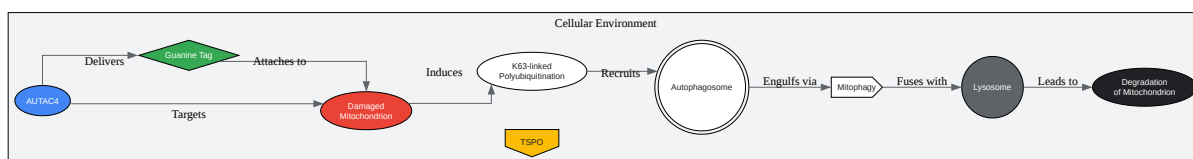
- When treating cells, **AUTAC4** has been used at a concentration of 10 μ M to induce mitophagy in Detroit 532 cells over a period of 24-72 hours.
- The induction of K63-linked polyubiquitination by **AUTAC4** may require approximately 8 hours of incubation.

Disposal Plan

- Chemical Waste: All materials contaminated with **AUTAC4**, including pipette tips, tubes, and gloves, should be disposed of as chemical waste in accordance with your institution's hazardous waste disposal procedures.
- Unused Solutions: Unused or expired solutions of **AUTAC4** should be collected in a designated, sealed, and properly labeled hazardous waste container for disposal by your institution's environmental health and safety department.

Mechanism of Action: AUTAC4-Induced Mitophagy

AUTAC4 is an autophagy-targeting chimera designed to specifically induce the degradation of damaged mitochondria through a process called mitophagy. It is composed of a ligand that binds to the translocator protein (TSPO) on the outer mitochondrial membrane and a guanine tag. This targeted delivery of a guanine tag to the mitochondria initiates a signaling cascade that leads to the engulfment of the damaged organelle by an autophagosome and its subsequent degradation upon fusion with a lysosome. This process helps to restore cellular homeostasis by removing dysfunctional mitochondria and promoting the biogenesis of healthy ones.



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Caption: **AUTAC4** targets damaged mitochondria, inducing mitophagy and subsequent lysosomal degradation.

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References

- 1. AUTAC4 | Active Degradors | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
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